

Stearic Acid-d4: A Comprehensive Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Stearic acid-d4	
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For researchers, scientists, and drug development professionals, this in-depth guide provides a detailed overview of the physical and chemical properties of **Stearic acid-d4**, its applications as an internal standard, and its role in metabolic pathways.

Stearic acid-d4, the deuterated form of stearic acid, is a valuable tool in metabolic research and analytical chemistry. Its isotopic labeling allows for precise quantification of its non-labeled counterpart in various biological matrices. This guide summarizes its key properties, details experimental protocols for its use, and visualizes its involvement in cellular signaling.

Core Physical and Chemical Properties

Stearic acid-d4 is a white crystalline solid. While specific melting and boiling points for the deuterated form are not readily available, they are expected to be very similar to that of stearic acid. The introduction of deuterium atoms has a minimal effect on these physical properties.



Property	Value	Reference
CAS Number	130048-57-6	N/A
Molecular Formula	C18H32D4O2	N/A
Molecular Weight	288.5 g/mol	N/A
Melting Point	~69.3 °C (for stearic acid)	[1][2]
Boiling Point	~361 °C (for stearic acid)	[2][3]
Solubility	Soluble in DMF (30 mg/ml), DMSO (10 mg/ml), and Ethanol (20 mg/ml).	N/A
Purity	≥99% deuterated forms (d1-d4)	N/A

Experimental Protocols: Quantification of Stearic Acid using Stearic Acid-d4 as an Internal Standard

Stearic acid-d4 is primarily utilized as an internal standard for the accurate quantification of stearic acid in biological samples by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS). The following is a generalized protocol.

Sample Preparation

- Lipid Extraction: Lipids are extracted from the biological matrix (e.g., plasma, tissue homogenate, cell culture) using a solvent system such as chloroform:methanol (2:1, v/v).
- Internal Standard Spiking: A known amount of Stearic acid-d4 is added to the sample prior to extraction to account for sample loss during preparation and analysis.
- Saponification (for total fatty acid analysis): To release esterified fatty acids, the lipid extract
 is hydrolyzed using a base, typically methanolic NaOH or KOH, by heating.
- Acidification and Fatty Acid Extraction: The sample is then acidified, and the free fatty acids are extracted into an organic solvent like hexane or diethyl ether.



Derivatization (for GC-MS analysis)

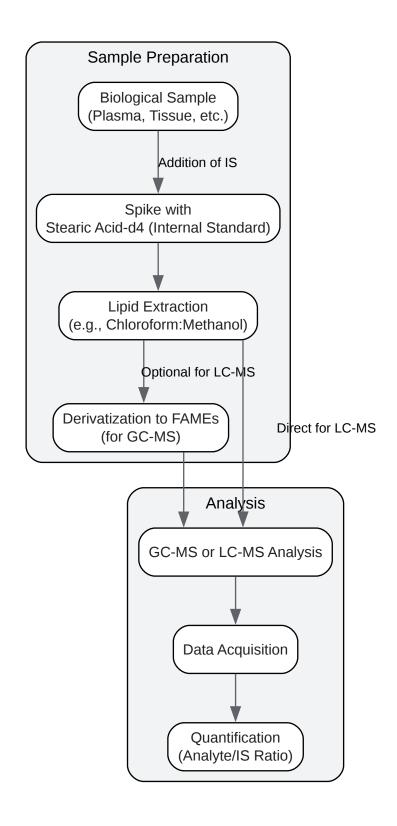
To increase volatility for GC analysis, the carboxylic acid group of the fatty acids is derivatized. A common method is methylation to form fatty acid methyl esters (FAMEs) using reagents such as boron trifluoride in methanol (BF₃-methanol) or by acid-catalyzed esterification.

Instrumental Analysis

- GC-MS: The derivatized sample is injected into a gas chromatograph, where the FAMEs are separated based on their boiling points and retention times. The eluting compounds are then ionized and detected by a mass spectrometer. Quantification is achieved by comparing the peak area of the analyte (stearic acid methyl ester) to the peak area of the internal standard (Stearic acid-d4 methyl ester).[4]
- LC-MS: For LC-MS analysis, derivatization is often not required. The extracted fatty acids are separated by reverse-phase liquid chromatography and detected by a mass spectrometer, typically using electrospray ionization (ESI). Similar to GC-MS, quantification is based on the ratio of the analyte signal to the internal standard signal.

Below is a DOT script for a logical workflow of a typical quantitative analysis of stearic acid.





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Workflow for Fatty Acid Quantification.

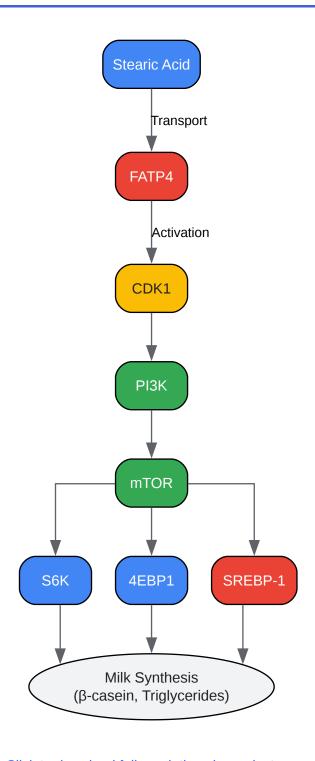


Role in Signaling Pathways

Stearic acid is not just a component of cellular lipids but also an active signaling molecule. Research has shown that stearic acid can activate specific signaling pathways that regulate cellular processes. For instance, in bovine mammary epithelial cells, stearic acid has been demonstrated to promote milk synthesis by activating the PI3K-mTOR and SREBP-1 pathways. [5]

The following DOT script visualizes the signaling pathway activated by stearic acid.





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Stearic Acid Signaling Pathway.

Conclusion

Stearic acid-d4 is an indispensable tool for researchers in the fields of metabolomics, lipidomics, and drug development. Its well-characterized physical and chemical properties,



coupled with established analytical protocols, enable the precise and accurate quantification of stearic acid in complex biological systems. Furthermore, the use of deuterated standards like **Stearic acid-d4** is crucial for elucidating the role of fatty acids in intricate cellular signaling pathways, paving the way for a deeper understanding of metabolic diseases and the development of novel therapeutic interventions.

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